

erythrocentaurin different plant source comparison

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Compound Focus: Erythrocentaurin

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Erythrocentaurin: Plant Source Comparison

The table below summarizes the key information on plant sources, isolation methods, and experimentally observed bioactivities of **erythrocentaurin**.

Plant Source	Family	Part Used	Isolation & Analysis Methods	Reported Bioactivities (Experimental Data)	Key Citations
Enicostemma littorale (Syn. <i>E. hyssopifolium</i>)	Gentianaceae	Not Specified	MPLC, HPTLC [1]	α-Amylase Inhibition: IC50 1.67 \pm 0.28 mg/mL [1].	[2] [1]
Swertia lawii	Gentianaceae	Not Specified	Information limited in search results.	Information limited in search results.	[2] [3]

Plant Source	Family	Part Used	Isolation & Analysis Methods	Reported Bioactivities (Experimental Data)	Key Citations
Centaurium umbellatum (Syn. <i>Erythraea centaurium</i>)	Gentianaceae	Not Specified	Hydrolysis of swertiamarin and erytaurin with emulsin [4].	Bitter Tonic: Traditionally used as a bitter tonic [4].	[4]
Swertia japonica	Gentianaceae	Not Specified	Information limited in search results.	Information limited in search results.	[4]

Experimental Protocols and Bioactivity Data

For researchers aiming to replicate or build upon these findings, here are the detailed methodologies from the key studies.

Isolation and Quantification from *Enicostemma littorale*

A 2015 study detailed a rapid method for isolating and quantifying **erythrocentaurin** [1].

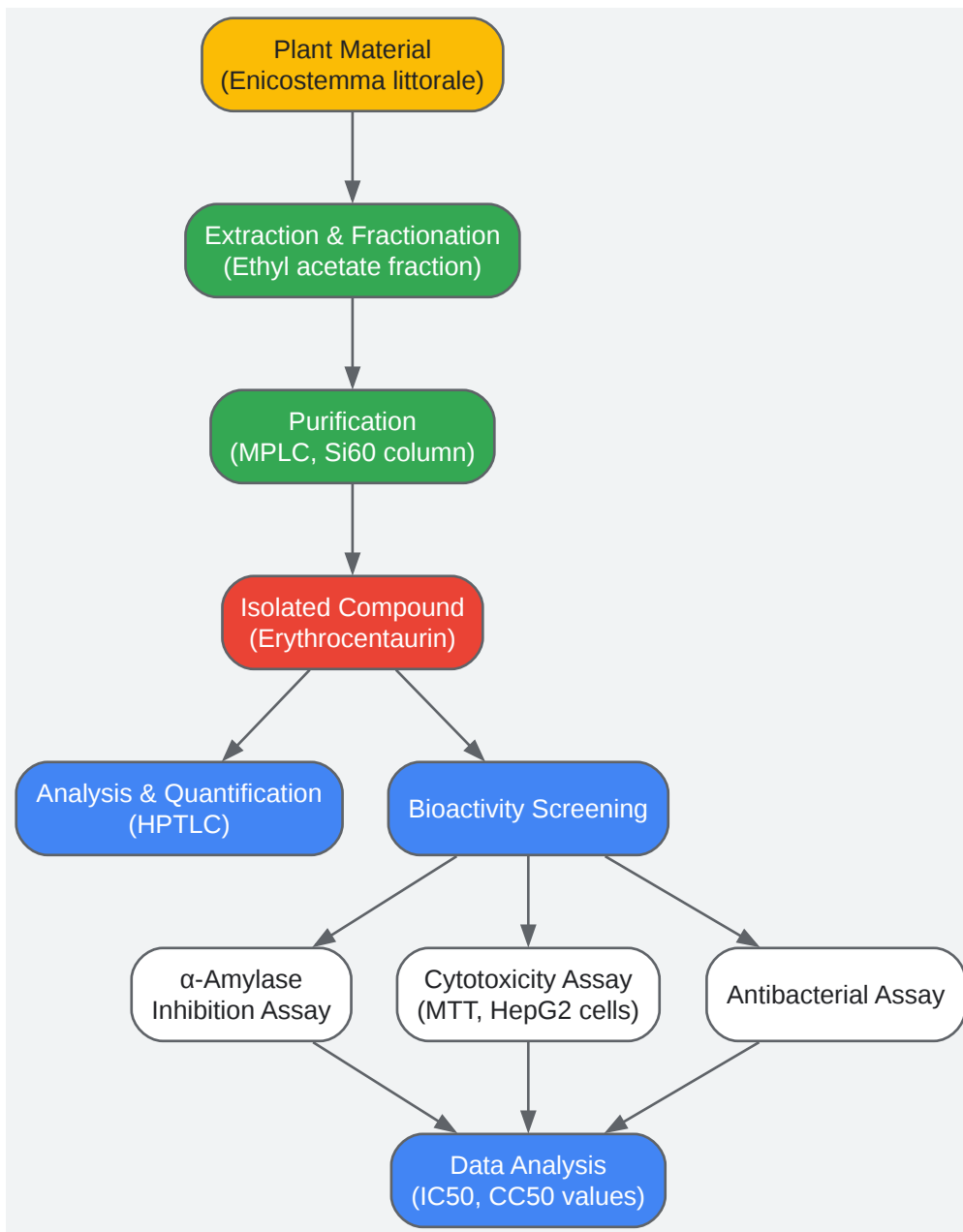
- **Preparative Isolation:** The ethyl acetate fraction of the plant was used. Isolation was performed using **Medium-Pressure Liquid Chromatography (MPLC)** on a Si60 column with a step gradient of 10% to 20% ethyl acetate in *n*-hexane. This method processed 20g of material in under 3 hours with a purity of $\approx 97\%$ and a recovery of 87.77% [1].
- **Quantification & Purity Analysis:** Estimation of **erythrocentaurin** was carried out by **High-Performance Thin-Layer Chromatography (HPTLC)** on silica gel 60 F₂₅₄ plates. The mobile phase was toluene/ethyl acetate/formic acid (80:18:2 v/v/v), with densitometric analysis at 230 nm (R_f 0.54 \pm 0.04). The method was linear between 200-1500 ng/band, with an LOD of 60 ng/band and an LOQ of 180 ng/band [1].
- **α -Amylase Inhibition Assay:** The inhibitory activity was tested against α -amylase. **Erythrocentaurin** exhibited **concentration-dependent inhibition**, with a reported IC₅₀ value of **1.67 \pm 0.28 mg/mL**. This suggests a potential application in managing blood sugar levels [1].

Other Reported Biological Activities

- **Antibacterial Activity: Erythrocentaurin** is reported to possess antibacterial properties, though specific experimental details (test organisms, MIC values) are not provided in the search results [5].
- **Hepatitis B Virus (HBV) Inhibition:** One supplier source cites **erythrocentaurin** as a "new class of hepatitis B virus inhibitor," referencing a 2015 study (PMID: 25737009). The same source reports a **cytotoxicity (CC50) value of 1.76 mM** in HepG2 2.2.15 cells after 72 hours, determined by an MTT assay [6].

Research Workflow for Isolation and Bioactivity Screening

The following diagram illustrates the integrated workflow for the extraction, analysis, and bioactivity testing of **erythrocentaurin** from plant material, as demonstrated in the study on *Enicostemma littorale* [1].



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Gaps in Current Research and Future Directions

The available data is insufficient for a direct, multi-faceted comparison of **erythrocentaurin** from different plant sources. Key limitations include:

- **Lack of Comparative Data:** Most studies focus on a single plant species. There is a notable absence of side-by-side comparisons of yield, efficiency of extraction, or relative potency of

erythrocentaurin from different botanical sources [2] [1] [4].

- **Dated Information:** The initial discovery of **erythrocentaurin** in *Enicostemma hyssopifolium* and *Swertia lawii* is from 1974, and its methods may be outdated [2].
- **Incomplete Bioactivity Profiles:** While some activities are reported for the compound itself, a full pharmacological profile—including mechanism of action, pharmacokinetics, and toxicity—is not available in the searched literature.

Future research should prioritize **standardized protocols** for extraction and quantification across multiple plant sources to enable a true comparative analysis. Further investigation into its **mechanism of action** for reported activities like HBV inhibition and α -amylase inhibition is also warranted.

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